

LASSBio-1135: Application Notes for DMSO-Based Preparation and In Vitro Use

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Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B1674533

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **LASSBio-1135** in Dimethyl Sulfoxide (DMSO) for use in research applications. **LASSBio-1135** is recognized as a dual antagonist of Transient Receptor Potential Vanilloid 1 (TRPV1) and an inhibitor of Tumor Necrosis Factor-alpha (TNF- α) production, positioning it as a compound of interest in studies of inflammatory and neuropathic pain.^{[1][2][3]} It also exhibits weak inhibitory activity against cyclooxygenase-2 (COX-2).^{[2][3]}

Physicochemical and Solubility Data

Proper handling and storage of **LASSBio-1135** are crucial for maintaining its stability and ensuring experimental reproducibility.

Property	Value
Molecular Formula	C ₁₈ H ₁₄ N ₄
Molecular Weight	286.33 g/mol
Appearance	White to off-white solid
CAS Number	852453-71-5
Solubility in DMSO	Up to 6.67 mg/mL (23.29 mM)[4][5]; another source reports 2.87 mg/mL (10.02 mM)[6]
Storage of Solid	Store at -20°C for up to 3 years or at 4°C for up to 2 years.[4]
Storage of DMSO Stock	Store at -80°C for up to 6 months or at -20°C for up to 1 month.[4] A separate source suggests storage for over 3 years at -20°C is possible if stored properly.[7]

Preparation of LASSBio-1135 Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **LASSBio-1135** in DMSO.

Materials:

- **LASSBio-1135** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Protocol:

- Pre-warming: Allow the **LASSBio-1135** vial and DMSO to equilibrate to room temperature before opening to prevent moisture condensation. The use of newly opened, anhydrous DMSO is highly recommended as hygroscopic DMSO can negatively impact solubility.[4][5]
- Weighing: Accurately weigh the desired amount of **LASSBio-1135** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.86 mg of **LASSBio-1135**.
- Dissolution: Add the appropriate volume of DMSO to the **LASSBio-1135** powder. For a 10 mM stock, add 1 mL of DMSO to 2.86 mg of the compound.
- Solubilization: Vortex the solution thoroughly. To aid dissolution, gentle warming to 60°C and sonication can be applied.[4][5][6] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as indicated in the table above.

Stock Solution Concentration Table:

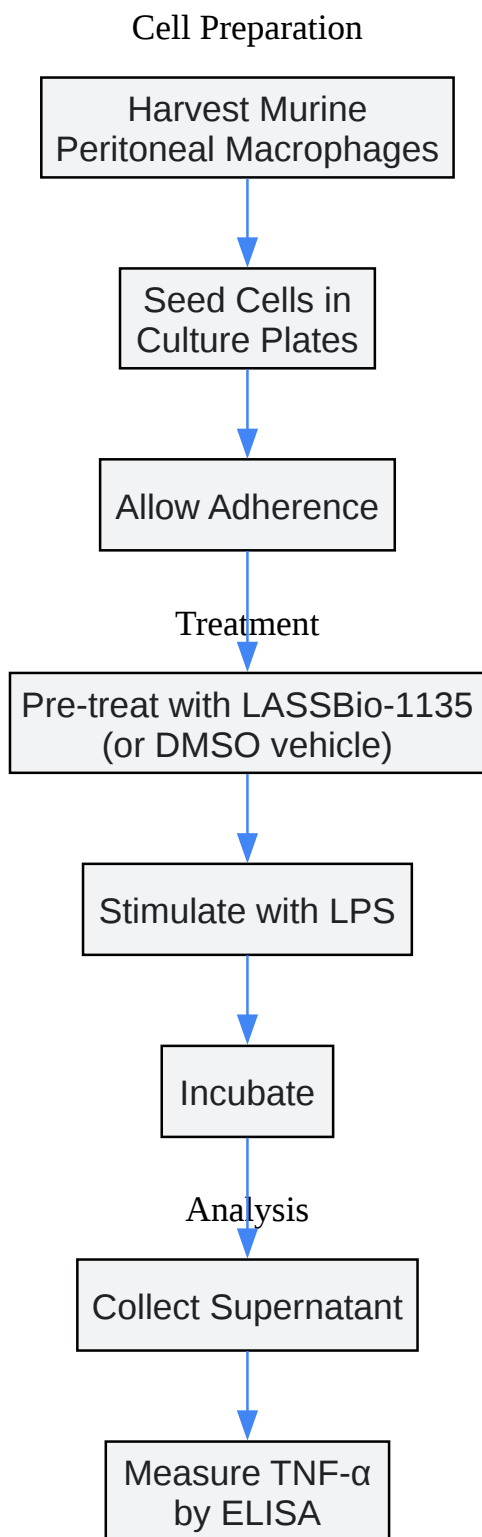
Desired Concentration	Mass of LASSBio-1135 for 1 mL	Mass of LASSBio-1135 for 5 mL	Mass of LASSBio-1135 for 10 mL
1 mM	0.286 mg	1.43 mg	2.86 mg
5 mM	1.43 mg	7.16 mg	14.32 mg
10 mM	2.86 mg	14.32 mg	28.63 mg

Experimental Protocols

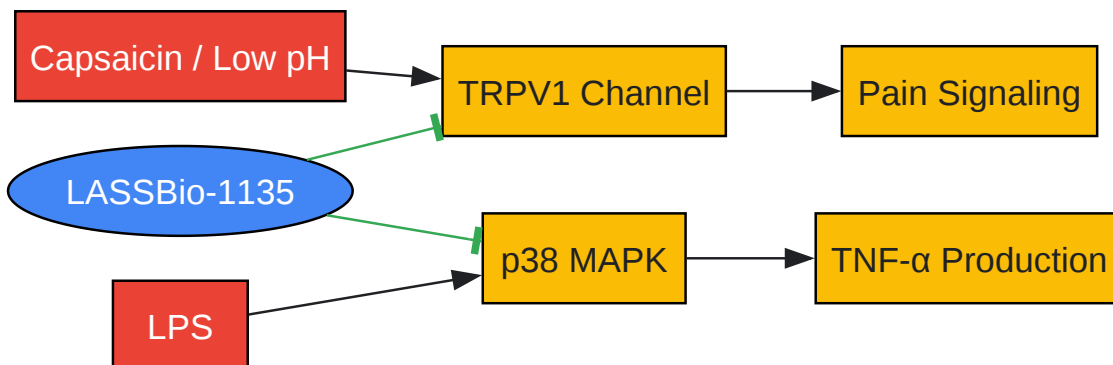
In Vitro Inhibition of TNF- α Production in Macrophages

This protocol is adapted from studies demonstrating **LASSBio-1135**'s ability to inhibit TNF- α release in lipopolysaccharide (LPS)-stimulated murine peritoneal macrophages.[1][2]

Workflow:



LASSBio-1135 Mechanism of Action



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References

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